

An In-depth Technical Guide to the Physical Properties of Monomeric Vinylidene Cyanide

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Compound of Interest

Compound Name: Vinylidene cyanide

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Introduction

Monomeric **vinylidene cyanide** (VCN), also known as 1,1-dicyanoethylene, is a reactive organic compound with the chemical formula $C_4H_2N_2$. It serves as a crucial building block in the synthesis of various polymers and copolymers. An understanding of its physical properties is paramount for its safe handling, storage, and effective utilization in research and development, particularly in the fields of materials science and polymer chemistry. This technical guide provides a comprehensive overview of the core physical properties of monomeric **vinylidene cyanide**, details the experimental protocols for their determination, and outlines a logical workflow for its polymerization.

Core Physical Properties

The physical characteristics of monomeric **vinylidene cyanide** have been determined by various analytical methods. The following table summarizes the key quantitative data available in the scientific literature. It is important to note that slight variations in reported values may exist due to differences in experimental conditions and sample purity.

Physical Property	Value	Source(s)
Molecular Formula	C ₄ H ₂ N ₂	[1]
Molecular Weight	78.07 g/mol	[1][2]
Melting Point	9.0 - 9.7 °C	[3]
206-207 °C (likely pertains to a polymer or other form)	[4]	
Boiling Point	167.1 °C at 760 mmHg	
154 °C	[4]	
40 °C at 5 mmHg	[3]	
Density	1.024 g/cm ³	
0.992 g/cm ³ at 23 °C	[4]	
Appearance	Clear liquid at room temperature, crystalline solid at 0°C	[3]
Solubility	Slightly soluble in water. Soluble in acetone, benzene, carbon tetrachloride, ethyl ether, and ethanol.	[5][6]
Vapor Pressure	1.73 mmHg at 25°C	

Experimental Protocols

The determination of the physical properties of monomeric **vinylidene cyanide** requires standard laboratory techniques for organic compounds. The following sections detail the general methodologies for measuring its melting point, boiling point, and density.

Melting Point Determination

The melting point of a substance is the temperature at which it transitions from a solid to a liquid state. For **vinylidene cyanide**, which can be a solid below room temperature, this is a

key parameter for purity assessment.

Methodology: Capillary Tube Method

- **Sample Preparation:** A small amount of solid **vinylidene cyanide** is finely crushed and packed into a thin-walled capillary tube, sealed at one end, to a height of 2-3 mm.
- **Apparatus Setup:** The capillary tube is attached to a calibrated thermometer, ensuring the sample is level with the thermometer bulb. This assembly is then placed in a melting point apparatus, such as a Thiele tube filled with a high-boiling point oil (e.g., mineral oil or silicone oil) or an automated melting point device.
- **Heating:** The heating bath is heated slowly and steadily, at a rate of approximately 1-2 °C per minute as the expected melting point is approached.^[4]
- **Observation:** The temperature at which the first drop of liquid appears (the beginning of melting) and the temperature at which the entire sample becomes a clear liquid (the completion of melting) are recorded. This range is reported as the melting point. A narrow melting range (0.5-1 °C) is indicative of a pure compound.

Boiling Point Determination

The boiling point is the temperature at which the vapor pressure of a liquid equals the pressure surrounding the liquid.

Methodology: Distillation Method

- **Apparatus Setup:** A small quantity of liquid **vinylidene cyanide** is placed in a distillation flask. The flask is fitted with a condenser, a collection vessel, and a calibrated thermometer positioned so that the top of the bulb is level with the side arm of the distillation flask.
- **Heating:** The flask is gently heated. As the liquid boils, the vapor rises and surrounds the thermometer bulb before entering the condenser.
- **Measurement:** The temperature is recorded when it becomes constant, which indicates that the vapor and liquid are in equilibrium. This stable temperature is the boiling point of the

substance at the given atmospheric pressure.[7] It is crucial to also record the barometric pressure as the boiling point is pressure-dependent.[7]

Density Determination

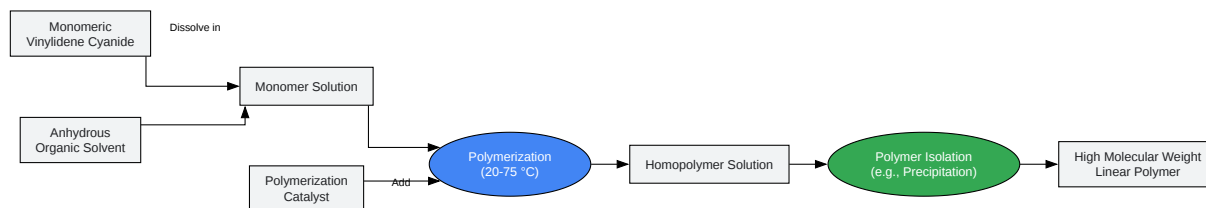
Density is the mass of a substance per unit volume.

Methodology: Pycnometer or Graduated Cylinder Method

- **Mass Measurement:** A known volume of liquid **vinylidene cyanide** is carefully measured using a calibrated volumetric flask or a precise graduated cylinder.
- **Volume Measurement:** The mass of the empty container is first determined using an analytical balance. The container is then filled with the **vinylidene cyanide** to the calibration mark, and the total mass is measured.
- **Calculation:** The mass of the **vinylidene cyanide** is calculated by subtracting the mass of the empty container from the total mass. The density is then calculated by dividing the mass of the liquid by its known volume. The temperature at which the measurement is taken should be recorded as density is temperature-dependent.

Logical Workflow: Polymerization of Vinylidene Cyanide

Monomeric **vinylidene cyanide** is highly susceptible to polymerization, a process that can be initiated by various factors, including the presence of water or other sources of hydroxyl ions.[8] The following diagram illustrates a simplified workflow for the controlled polymerization of **vinylidene cyanide** to form a linear polymer.

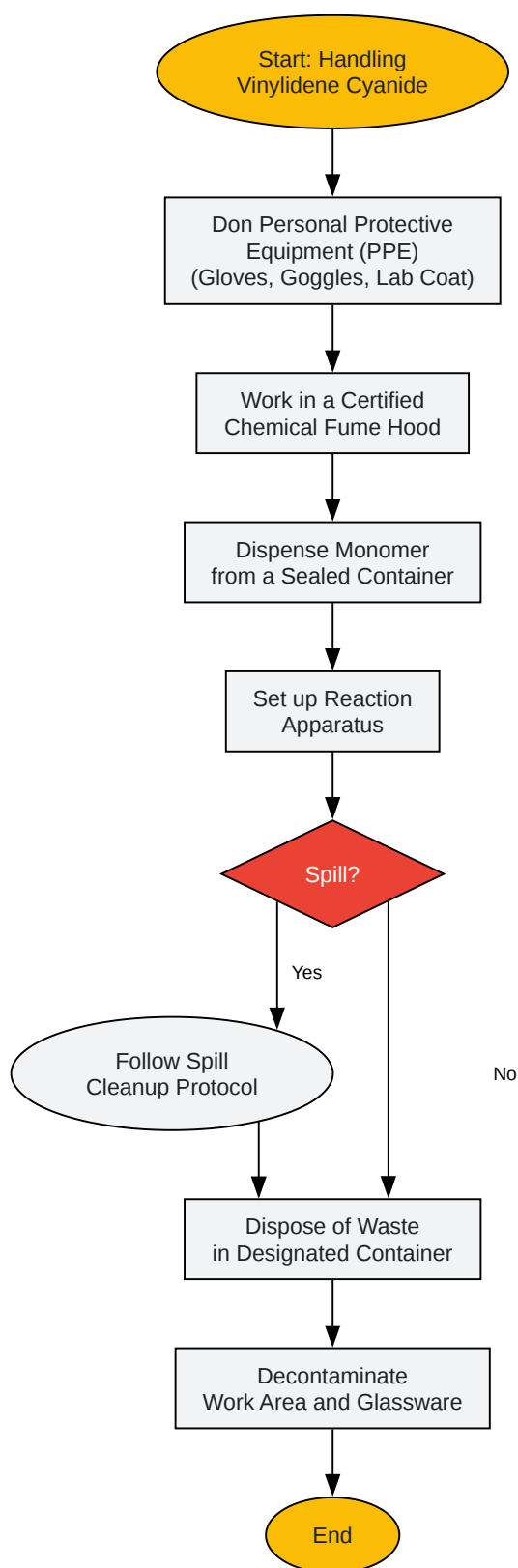


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Caption: A simplified workflow for the solution polymerization of **vinylidene cyanide**.

Safe Handling of Vinylidene Cyanide

Due to its reactivity and potential toxicity, handling monomeric **vinylidene cyanide** requires strict safety protocols. The following diagram outlines a basic workflow for the safe handling of this compound in a laboratory setting.



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Caption: A basic workflow for the safe handling of monomeric **vinylidene cyanide**.

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